

use of 2-Chloro-N'-hydroxy-4-nitrobenzamidine as a synthetic intermediate

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Compound of Interest

Compound Name: 2-Chloro-N'-hydroxy-4-nitrobenzamidine

CAS No.: 96898-76-9

Cat. No.: B1397762

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Application Note: **2-Chloro-N'-hydroxy-4-nitrobenzamidine** as a Synthetic Intermediate

Executive Summary

2-Chloro-N'-hydroxy-4-nitrobenzamidine is a high-value synthetic intermediate belonging to the amidoxime class. It serves as a dual-functional building block in drug discovery, primarily used to construct 1,2,4-oxadiazole heterocycles—a privileged scaffold in immuno-oncology (e.g., IDO1 inhibitors) and antimicrobial research.^[1]

This guide details the synthesis, handling, and downstream application of this intermediate. It focuses on its role as a precursor for bioisosteric replacements of amides/esters and its utility in Structure-Activity Relationship (SAR) studies where the 2-chloro substituent provides steric tuning and the 4-nitro group acts as a latent amine handle.

Chemical Profile & Structural Logic

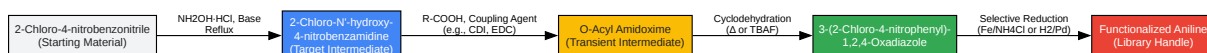
Property	Detail
Chemical Name	2-Chloro-N'-hydroxy-4-nitrobenzamidine
Functional Class	Aryl Amidoxime
Primary Precursor	2-Chloro-4-nitrobenzonitrile
Key Reactivity	Nucleophilic attack (oxime oxygen), 1,3-Dipolar Cycloaddition
Downstream Targets	3,5-Disubstituted-1,2,4-Oxadiazoles

Structural Advantages in Drug Design:

- The "Warhead" (Amidoxime): The N-hydroxyamidine moiety is the obligate precursor for 1,2,4-oxadiazoles. This ring system improves metabolic stability compared to esters and amides while retaining hydrogen-bond acceptor capabilities.
- The "Tuning Knob" (2-Chloro): The chlorine atom at the ortho position forces the phenyl ring out of planarity relative to the oxadiazole, creating a specific 3D conformation often required to fit into enzyme hydrophobic pockets (e.g., IDO1 heme pockets).
- The "Latent Handle" (4-Nitro): The nitro group is chemically inert during the oxadiazole formation but can be selectively reduced later to an aniline, allowing for late-stage diversification (e.g., urea or sulfonamide formation).

Synthetic Workflow Overview

The following diagram illustrates the critical pathway from the commercial nitrile precursor to the final bioactive scaffold.



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Caption: Step-wise transformation of the nitrile precursor into a functionalized drug scaffold.

Detailed Experimental Protocols

Protocol A: Synthesis of 2-Chloro-N'-hydroxy-4-nitrobenzamidine

Objective: Convert the nitrile group to an amidoxime without affecting the nitro or chloro substituents.

Reagents:

- 2-Chloro-4-nitrobenzonitrile (1.0 equiv)
- Hydroxylamine hydrochloride () (2.0 equiv)
- Sodium Carbonate () (1.5 equiv) or Triethylamine () (2.5 equiv)
- Solvent: Ethanol/Water (3:1 v/v) or Methanol.

Step-by-Step Procedure:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve Hydroxylamine hydrochloride (20 mmol) and Sodium Carbonate (15 mmol) in water (10 mL). Stir for 15 minutes until gas evolution () ceases.
- Addition: Add Ethanol (30 mL) followed by 2-Chloro-4-nitrobenzonitrile (10 mmol). The mixture may appear as a suspension initially.^[2]
- Reaction: Fit the flask with a reflux condenser and heat the mixture to reflux () for 4–6 hours.
 - Checkpoint: Monitor by TLC (Eluent: 50% Ethyl Acetate/Hexane). The starting nitrile (

) should disappear, and a more polar spot (Amidoxime,

) should appear.

- Work-up: Cool the reaction mixture to room temperature. Remove the ethanol under reduced pressure (rotary evaporator).
- Isolation: Dilute the aqueous residue with ice-cold water (50 mL). The product usually precipitates as a solid. Filter the solid and wash with cold water ().
- Drying: Dry the solid in a vacuum oven at overnight.
 - Expected Yield: 85–95%.
 - Appearance: Yellowish crystalline solid.

Protocol B: Cyclization to 1,2,4-Oxadiazole (The "One-Pot" Method)

Objective: React the amidoxime with a carboxylic acid to form the heterocycle.

Reagents:

- **2-Chloro-N'-hydroxy-4-nitrobenzamidine** (1.0 equiv)
- Carboxylic Acid () (1.1 equiv)
- Coupling Agent: CDI (1,1'-Carbonyldiimidazole) (1.2 equiv) or EDC/HOBt.
- Solvent: DMF or Dioxane.

Step-by-Step Procedure:

- Activation: In a dry flask under nitrogen, dissolve the Carboxylic Acid (1.1 mmol) in anhydrous DMF (5 mL). Add CDI (1.2 mmol) in one portion. Stir at Room Temperature (RT) for 30–60 minutes.
 - Note: Gas evolution () indicates successful activation.
- Coupling: Add **2-Chloro-N'-hydroxy-4-nitrobenzamidine** (1.0 mmol) to the activated acid solution. Stir at RT for 1–2 hours. This forms the O-acyl amidoxime intermediate (often visible by TLC).
- Cyclization: Heat the reaction mixture to for 4–12 hours.
 - Alternative: For temperature-sensitive substrates, cool to RT and add TBAF (1M in THF, 1.0 equiv) to catalyze cyclization at lower temperatures.
- Work-up: Pour the mixture into crushed ice/water. Extract with Ethyl Acetate (). Wash combined organics with Brine, dry over , and concentrate.^[3]
- Purification: Flash column chromatography (Silica gel, Hexane/EtOAc gradient).

Protocol C: Selective Nitro Reduction (Preserving the Cl and Oxadiazole)

Objective: Reduce the nitro group to an aniline for further library synthesis (e.g., urea formation).

Reagents:

- Nitro-oxadiazole intermediate (1.0 equiv)
- Iron powder (Fe) (5.0 equiv)

- Ammonium Chloride () (5.0 equiv)
- Solvent: Ethanol/Water (4:1).

Procedure:

- Suspend the nitro compound, Fe powder, and in Ethanol/Water.
- Heat to reflux () with vigorous stirring for 2 hours.
- Why this method? Hydrogenation () can sometimes cause de-chlorination (removing the critical 2-chloro substituent). Iron reduction is chemoselective for the nitro group.
- Filter hot through a Celite pad to remove iron residues. Concentrate the filtrate to obtain the aniline.

Application Data & SAR Logic

The following table summarizes why this specific intermediate is chosen over non-chlorinated or non-nitrated analogs in medicinal chemistry campaigns.

Structural Feature	Biological/Chemical Impact
1,2,4-Oxadiazole Core	Bioisostere: Mimics amide/ester bonds but resists hydrolysis by esterases/peptidases. Improves oral bioavailability.
2-Chloro Substituent	Conformational Lock: Creates a steric clash with the oxadiazole ring, twisting the phenyl ring by ~30–70°. This "twisted" conformation is critical for binding to deep pockets (e.g., IDO1, GPCRs).
4-Nitro Group	Synthetic Versatility: Acts as a "mask" for an amino group. It is electron-withdrawing (lowering of the amidoxime), which can accelerate the initial cyclization step.

References

- General Amidoxime Synthesis
 - Title: One Pot Synthesis of Nitriles from Aldehydes and Hydroxylamine Hydrochloride... (Context on Nitrile/Hydroxylamine chemistry).
 - Source: Asian Journal of Chemistry.
 - URL:
- 1,2,4-Oxadiazole Synthesis (Review)
 - Title: Synthetic Procedures and Pharmacological Activities of 1,2,4-Oxadiazoles - A Review.
 - Source: Research Journal of Pharmacy and Technology (RJPT).
 - URL:
- Medicinal Chemistry Application (IDO1 Inhibitors)
 - Title: Discovery of Novel 1,2,3-triazole Derivatives as IDO1 Inhibitors (Discusses the bioisosteric replacement of oxadiazoles and the role of the heme pocket).

- Source: Frontiers in Pharmacology / PMC.
- URL:
- Structural Context (Benzamide/Amidoxime Derivatives)
 - Title: N-(2-Chloro-4-nitrophenyl)
 - Source: Acta Crystallographica / PMC.
 - URL:

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